

Sodium Chlorodifluoroacetate: A Comprehensive Technical Guide for the Research Professional

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Compound of Interest

Compound Name: *sodium;2-chloro-2,2-difluoroacetate*

Cat. No.: *B7725132*

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This guide provides an in-depth technical overview of sodium chlorodifluoroacetate, a versatile and reactive reagent pivotal in modern synthetic chemistry. Tailored for researchers, scientists, and professionals in drug development and agrochemical synthesis, this document moves beyond a standard safety data sheet to offer a deeper understanding of the compound's properties, reactivity, and safe handling, with a focus on its primary application as a precursor to the highly reactive intermediate, difluorocarbene.

At a Glance: Key Chemical and Physical Properties

Sodium chlorodifluoroacetate is a white to off-white crystalline solid. Its utility in organic synthesis is largely predicated on its thermal instability, which is harnessed to generate difluorocarbene in a controlled manner. A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
Chemical Formula	C ₂ ClF ₂ NaO ₂	[1]
Molecular Weight	152.46 g/mol	[1]
CAS Number	1895-39-2	[1]
Melting Point	196-198 °C (decomposes)	[2]
Appearance	White to off-white solid/powder	[2]
Solubility	Soluble in dimethoxyethane, diglyme, triglyme, and dimethylformamide.	

The Core of its Utility: Generation of Difluorocarbene and Synthetic Applications

The primary significance of sodium chlorodifluoroacetate in the research and development landscape lies in its role as a convenient and effective precursor to difluorocarbene (:CF₂), a highly reactive intermediate. The incorporation of fluorine atoms into organic molecules can dramatically alter their biological and chemical properties, a strategy frequently employed in the design of novel pharmaceuticals and agrochemicals.[3]

Mechanism of Difluorocarbene Generation

Upon heating, sodium chlorodifluoroacetate undergoes thermal decomposition. The process is initiated by decarboxylation to yield a chlorodifluoromethyl anion, which then rapidly eliminates a chloride ion to afford difluorocarbene.

Caption: Thermal decomposition of sodium chlorodifluoroacetate to generate difluorocarbene.

This in situ generation of difluorocarbene is advantageous as it avoids the handling of gaseous and often more hazardous carbene precursors. The resulting difluorocarbene is a potent electrophile that can participate in a variety of chemical transformations.

Applications in Drug Discovery and Development

The unique reactivity of difluorocarbene makes it a valuable tool for introducing the difluoromethyl (-CF₂H) and difluoromethylene (-CF₂-) moieties into organic molecules. These groups can act as bioisosteres for hydroxyl or thiol groups, and their inclusion can enhance metabolic stability, binding affinity, and lipophilicity of drug candidates.^[3]

A notable example of the industrial application of sodium chlorodifluoroacetate is in the second-generation synthesis of Roflumilast, a phosphodiesterase-4 inhibitor used to treat chronic obstructive pulmonary disease (COPD). In the synthesis of a key intermediate, 3-cyclopropylmethoxy-4-difluoromethoxybenzoic acid, sodium chlorodifluoroacetate is used to introduce the difluoromethoxy group onto a phenolic precursor.^{[4][5][6][7][8]} This method was found to be preferable to using chlorodifluoromethane due to improved safety, stability, and scalability.^[3]

Furthermore, sodium chlorodifluoroacetate has been employed in the synthesis of a variety of other bioactive molecules, including:

- Difluoromethylation of thiols, nitrogen heterocycles, and selenols.^[9]
- The preparation of gem-difluorocyclopropanes, which are found in some drug candidates.^[10]
- The synthesis of fluorinated oxetanes, a class of compounds with potential applications in drug discovery.^[11]

Use in Agrochemicals

The introduction of fluorine can also enhance the efficacy of herbicides and pesticides. Sodium chlorodifluoroacetate is used as an active ingredient in some herbicides, leveraging its ability to selectively target certain plant species.^{[2][12]}

Hazard Identification and Risk Mitigation

While a valuable synthetic tool, sodium chlorodifluoroacetate is a hazardous substance that requires careful handling. The primary hazards are irritation to the skin, eyes, and respiratory system.

GHS Hazard Classification:

- Skin Irritation: Category 2[1]
- Eye Irritation: Category 2A[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[1]

The Critical Hazard: Violent Exothermic Decomposition

A significant and potentially severe hazard associated with the use of sodium chlorodifluoroacetate is the risk of violent exothermic decomposition. This has been specifically noted in procedures where the reagent is added dropwise to a reaction mixture at elevated temperatures (e.g., 160 °C). If the reaction temperature is not properly maintained and is allowed to drop, the unreacted sodium chlorodifluoroacetate can accumulate. A subsequent increase in temperature can then trigger a rapid, uncontrolled decomposition, leading to a dangerous release of energy.[9]

Causality: The exothermic nature of the decomposition, coupled with the buildup of the reactant at lower temperatures, creates the conditions for a runaway reaction. It is imperative that the reaction temperature is carefully controlled and that the addition of the reagent is only started once the reaction vessel has reached the target temperature.

Safe Handling and Storage Protocols

A self-validating safety system relies on a combination of engineering controls, personal protective equipment, and rigorous adherence to established protocols.

Engineering Controls

- Ventilation: All work with sodium chlorodifluoroacetate should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Emergency Equipment: Emergency eyewash stations and safety showers must be readily accessible in the immediate vicinity of any potential exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent contact and inhalation.

PPE Item	Specifications	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact and irritation.
Skin and Body	A lab coat and, for larger quantities, appropriate chemical-resistant clothing.	Minimizes the risk of skin exposure.
Respiratory	In cases of inadequate ventilation or when handling large quantities, a NIOSH-approved respirator for dusts should be worn.	Prevents inhalation of the irritant powder.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- The compound is hygroscopic; therefore, storage under an inert atmosphere is recommended.
- Keep away from incompatible materials, such as strong oxidizing agents.

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air and keep them in a position comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Toxicological and Environmental Profile: Acknowledging Data Gaps

A thorough review of available literature and safety data sheets reveals a notable lack of specific quantitative toxicological and environmental data for sodium chlorodifluoroacetate.

Toxicological Data

Specific LD50 (oral, dermal) and LC50 (inhalation) values for sodium chlorodifluoroacetate are not readily available in published literature. While it is classified as a skin, eye, and respiratory irritant, its acute and chronic toxicity have not been fully investigated.

It is crucial to distinguish sodium chlorodifluoroacetate from the highly toxic and structurally related compound, sodium fluoroacetate (CAS 62-74-8). Sodium fluoroacetate is a potent metabolic poison with a high degree of acute toxicity. The hazards associated with sodium fluoroacetate should not be directly extrapolated to sodium chlorodifluoroacetate, but this comparison underscores the need for cautious handling of all organofluorine compounds.

Environmental Fate and Ecotoxicity

Detailed studies on the environmental fate and ecotoxicity of sodium chlorodifluoroacetate are also limited. However, research on its parent acid, chlorodifluoroacetic acid (CDFA), indicates that it is persistent in aquatic systems, showing little to no degradation over extended periods. While CDFA did not appear to pose a significant risk to the aquatic macrophytes tested at current environmental concentrations, the persistence of such compounds is a point of environmental consideration. The ultimate environmental impact of sodium chlorodifluoroacetate will depend on its degradation products, which include sodium chloride, carbon dioxide, and difluorocarbene. The high reactivity of difluorocarbene suggests it will have a short lifetime in the environment.

Disposal Considerations

All waste containing sodium chlorodifluoroacetate must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways. It is recommended to use a licensed professional waste disposal service.

Conclusion

Sodium chlorodifluoroacetate is an indispensable reagent for the introduction of fluorine into organic molecules, with proven applications in the synthesis of pharmaceuticals like Roflumilast. Its utility, however, is balanced by significant hazards, including its irritant properties and the potential for violent exothermic decomposition. A comprehensive understanding of these risks, coupled with stringent adherence to safety protocols, is paramount for its safe and effective use in a research and development setting. The existing data gaps in its toxicological and environmental profiles necessitate a cautious and responsible approach to its handling and disposal.

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